

HILIC Chromatography for Enhanced Separation of Metformin and Its Deuterated Analog

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Metformin-d6

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A detailed application note and protocol for the robust separation and quantification of metformin and **metformin-d6** using Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with tandem mass spectrometry.

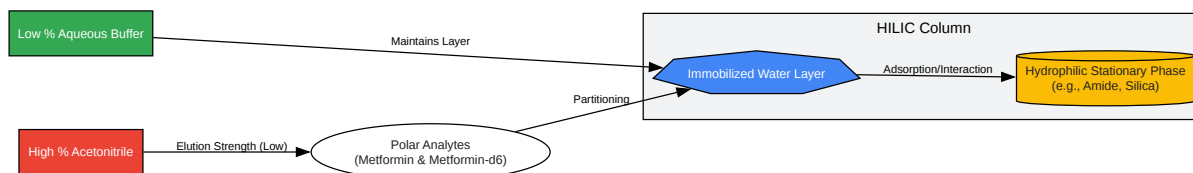
This application note provides a comprehensive HILIC-MS/MS method for the simultaneous determination of the widely used anti-diabetic drug, metformin, and its stable isotope-labeled internal standard, **metformin-d6**. This method is particularly suited for researchers, scientists, and drug development professionals involved in pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies where accurate and reliable quantification of metformin in biological matrices is crucial.

Introduction

Metformin is a highly polar biguanide that presents a significant challenge for retention and separation using traditional reversed-phase liquid chromatography.[1][2] Hydrophilic Interaction Liquid Chromatography (HILIC) offers a superior alternative by utilizing a hydrophilic stationary phase and a high organic content mobile phase to promote the retention of polar analytes like metformin.[3] This method details a sensitive, simple, and rapid HILIC-based assay that ensures robust separation of metformin from its deuterated internal standard, **metformin-d6**, and endogenous plasma components.[3][4][5]

Principle of HILIC Separation

The logical workflow for HILIC separation is depicted below.



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Caption: Principle of HILIC separation for polar analytes.

Experimental Protocols

This section provides a detailed methodology for the HILIC-MS/MS analysis of metformin and **metformin-d6**.

Materials and Reagents

- Metformin hydrochloride and **Metformin-d6** hydrochloride reference standards
- HPLC-grade acetonitrile and water
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- Human plasma (or other relevant biological matrix)

Sample Preparation: Protein Precipitation

- Thaw frozen plasma samples at room temperature.
- To 100 μ L of plasma, add the internal standard (**metformin-d6**) solution.
- Add 300 μ L of acetonitrile containing 0.1% formic acid to precipitate proteins.[3][4][6]
- Vortex the mixture for 1 minute.

- Centrifuge at 14,000 rpm for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in 100 µL of the mobile phase.

Chromatographic and Mass Spectrometric Conditions

The following tables summarize the optimized instrumental parameters for the HILIC-MS/MS analysis.

Table 1: Chromatographic Conditions

Parameter	Condition
HPLC System	UPLC H-Class System or equivalent
Column	ACQUITY UPLC BEH Amide (2.1 x 100 mm, 1.7 µm)[1][2] or Inertsil HILIC (e.g., 150 x 2.1 mm, 3.5 µm)[3][4][5]
Mobile Phase	Isocratic: 70-90% Acetonitrile, 10-30% Water with 0.1% Formic Acid and 5-10 mM Ammonium Formate[2][3][4][5]
Flow Rate	0.4 - 0.5 mL/min[1][2]
Column Temperature	30 - 40 °C[1]
Injection Volume	1 - 5 µL
Run Time	2 - 5 minutes[6]

Table 2: Mass Spectrometry Conditions

Parameter	Condition
Mass Spectrometer	Triple Quadrupole Mass Spectrometer
Ionization Mode	Positive Electrospray Ionization (ESI+)
MRM Transitions	Metformin: m/z 130 → 71[3][4][5]
Metformin-d6: m/z 136 → 77[3][4][5]	
Capillary Voltage	3.0 - 4.0 kV
Source Temperature	120 - 150 °C
Desolvation Temperature	350 - 450 °C
Collision Gas	Argon

Quantitative Data Summary

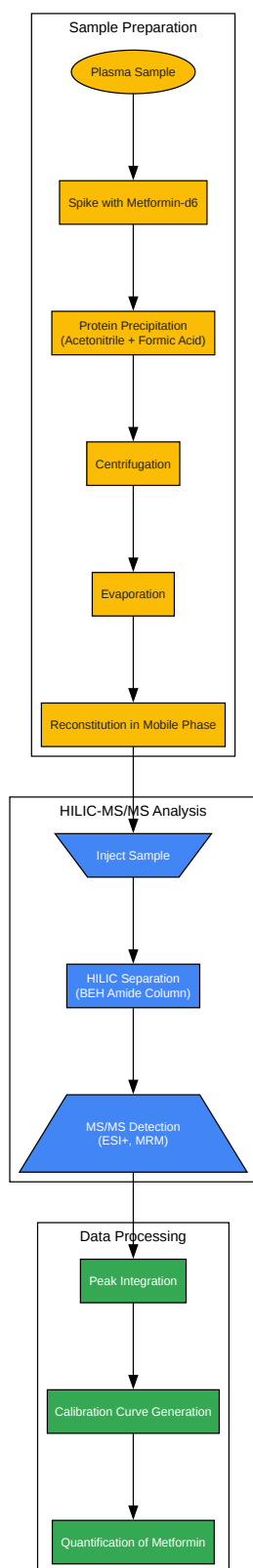
The following table summarizes the quantitative performance of a typical HILIC-MS/MS method for metformin and **metformin-d6**, compiled from various validated methods.[3][4][5][6]

Table 3: Method Validation Parameters

Parameter	Result
Linearity Range	0.5 - 500 ng/mL[3][4][5]
Lower Limit of Quantification (LLOQ)	0.5 ng/mL[3][4][5]
Intra-day Precision (CV%)	0.73% to 7.18%[3][4][5]
Inter-day Precision (CV%)	< 15%
Accuracy (% Nominal)	±10.98%[3][4][5]
Extraction Recovery	~81% for metformin[3][4][5]

Experimental Workflow

The overall experimental workflow for the analysis is illustrated in the diagram below.



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Caption: Experimental workflow for HILIC-MS/MS analysis.

Conclusion

The described HILIC-MS/MS method provides a robust and reliable approach for the separation and quantification of metformin and its deuterated internal standard, **metformin-d6**. The use of HILIC ensures adequate retention of these polar compounds, leading to excellent sensitivity, accuracy, and precision. This application note and protocol serve as a valuable resource for laboratories performing bioanalysis of metformin.

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